

# 2-Bromophenanthrene: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Bromophenanthrene

Cat. No.: B1281488

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **2-Bromophenanthrene** based on available data. However, a complete and official Safety Data Sheet (SDS) with all quantitative toxicological data for this specific compound is not readily available. Therefore, some recommendations are based on the known hazards of structurally similar brominated aromatic compounds. All laboratory personnel must exercise caution and adhere to established safety protocols when handling this chemical.

## Chemical and Physical Properties

**2-Bromophenanthrene** is a polycyclic aromatic hydrocarbon (PAH) containing a bromine atom. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>9</sub> Br	[1][2]
Molecular Weight	257.13 g/mol	[1]
CAS Number	62162-97-4	[2]
Appearance	White to off-white solid	[3]
Melting Point	97 °C	[3]
Boiling Point	Not available	
Solubility	Soluble in Chloroform	[4]
Purity	Typically ≥97% (GC)	[3]

## Hazard Identification and GHS Classification

Based on available information for **2-Bromophenanthrene** and similar brominated compounds, the following GHS hazard classifications are anticipated.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

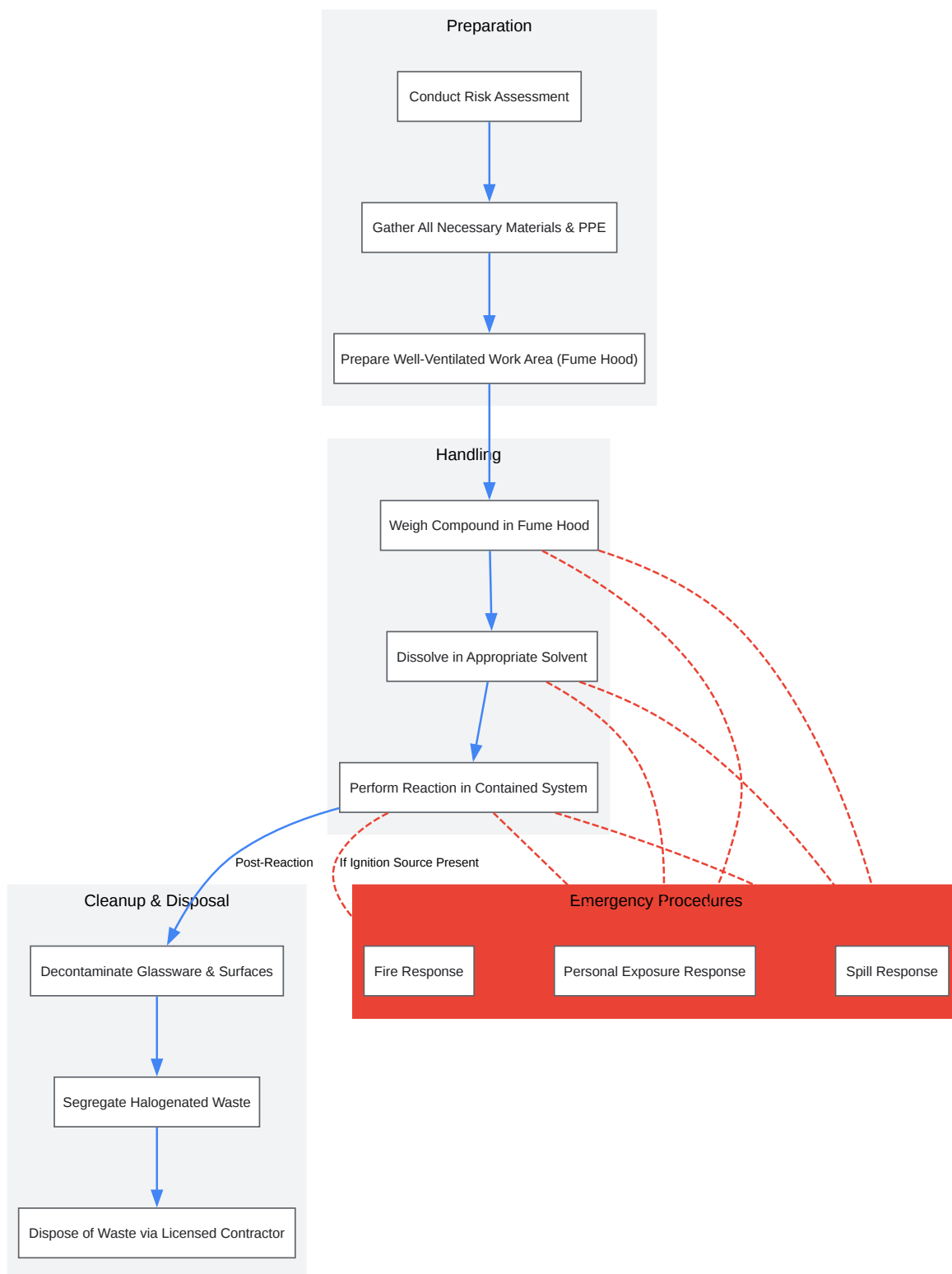
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Note: This classification is based on data for similar compounds and may not be exhaustive for **2-Bromophenanthrene**.

## Experimental Protocols: Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **2-Bromophenanthrene** in a laboratory setting.

## Safe Handling Workflow for 2-Bromophenanthrene

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*A logical workflow for the safe handling of **2-Bromophenanthrene**.*

## Handling and Storage

### Handling

- Engineering Controls: Handle **2-Bromophenanthrene** exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles and a face shield.
  - Hand Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene).
  - Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron is recommended.
- Hygiene Practices: Avoid inhalation of dust and contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

### Storage

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Firefighting Measures

- Suitable Extinguishing Media: Use a fire extinguisher appropriate for the surrounding fire, such as dry chemical, carbon dioxide, or foam.
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides and hydrogen bromide gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 4.1.
- Containment and Cleanup: For solid spills, carefully sweep up the material to avoid generating dust and place it in a labeled, sealed container for disposal. For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Environmental Precautions: Prevent the material from entering drains or waterways.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available. However, as a brominated aromatic compound, it may undergo reactions typical of this class of chemicals.
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide, carbon dioxide, and hydrogen bromide.

## Toxicological Information

- Acute Toxicity: No quantitative data (e.g., LD50) is available for **2-Bromophenanthrene**. It is classified as harmful if swallowed (H302).
- Skin Corrosion/Irritation: Causes skin irritation (H315).
- Serious Eye Damage/Irritation: Causes serious eye irritation (H319).
- Respiratory Irritation: May cause respiratory irritation (H335).
- Chronic Toxicity: No data is available on the long-term health effects of exposure to **2-Bromophenanthrene**.

## Disposal Considerations

- Waste Disposal: Dispose of **2-Bromophenanthrene** and any contaminated materials as hazardous waste. All waste must be handled in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to ensure proper disposal.

This technical guide is intended to provide essential safety information for handling **2-Bromophenanthrene**. It is imperative that all users consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

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## References

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